

# Technical Guide: Physical and Chemical Properties of Technical Grade Dimethylvinphos

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## Compound of Interest

Compound Name: *Dimethylvinphos*

Cat. No.: *B1214305*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of technical grade **Dimethylvinphos**. The information is presented to support research, development, and safety assessments of this organophosphate insecticide.

## Chemical Identity and Composition

**Dimethylvinphos**, with the chemical name 2-chloro-1-(2,4-dichlorophenyl)vinyl dimethyl phosphate, is a synthetic organophosphate insecticide.<sup>[1]</sup> Technical grade **Dimethylvinphos** is primarily composed of the (Z)-isomer, which is the more biologically active form, though it exists as two geometric isomers, (E) and (Z), due to the carbon-carbon double bond in its vinyl side chain.<sup>[2]</sup>

Table 1: Chemical Identity of **Dimethylvinphos**

Identifier	Value
Chemical Name	2-Chloro-1-(2,4-dichlorophenyl)vinyl dimethyl phosphate[1]
CAS Number	2274-67-1[3][4]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> Cl <sub>3</sub> O <sub>4</sub> P[1][3]
Molecular Weight	331.52 g/mol [3][4]
Chemical Structure	
Isomers	Exists as (Z) and (E) geometric isomers. Technical products are predominantly the (Z)-isomer.[2]

The composition of technical grade **Dimethylvinphos** can vary depending on the manufacturing process. Impurities may arise from starting materials or side reactions during synthesis. While a specific list of impurities for every technical grade product is not publicly available, organophosphate production can potentially lead to impurities such as isomers of the active ingredient, unreacted starting materials, and by-products of phosphorylation. Regulatory bodies require that the identity and concentration of significant impurities in the technical active ingredient be reported.

## Physical Properties

The physical properties of technical grade **Dimethylvinphos** are crucial for understanding its environmental fate and for the development of formulations. These properties are summarized in Table 2.

Table 2: Physical Properties of Technical Grade **Dimethylvinphos**

Property	Value
Appearance	White to off-white or light red crystalline powder or crystals.[1] Can also be a colorless to pale yellow liquid with a distinctive odor.[1]
Melting Point	69-70 °C[5]
Boiling Point	126 °C at 0.05 Torr[3]; 368.6 °C at 760 mmHg[5]. Decomposes before boiling under normal atmospheric pressure.[2]
Vapor Pressure	$1.3 \times 10^{-3}$ Pa at 25 °C[5]
Density	1.448 g/cm <sup>3</sup> [5]
Solubility	
In Water	130 mg/L at 20 °C[2]
In Organic Solvents	Moderately soluble in organic solvents.[1] Specific solubilities include: Xylene: 325 g/L at 20 °C[6], Acetone: 375 g/L at 20 °C[6], Cyclohexanone: 475 g/L at 20 °C[6]
Octanol-Water Partition Coefficient (Log P)	4.94810[5]

## Chemical Properties

The chemical properties of **Dimethylvinphos**, particularly its stability and reactivity, are key to its mode of action and environmental persistence.

Table 3: Chemical Properties of Technical Grade **Dimethylvinphos**

Property	Description
Stability	Unstable in sunlight.[6]
Hydrolysis	Hydrolyzes in neutral water with a half-life of 40 days.[6] The hydrolysis of organophosphates typically involves the cleavage of the phosphate ester bonds.
Mode of Action	Acetylcholinesterase (AChE) inhibitor. It acts as a contact and stomach poison.[2]

## Experimental Protocols

The determination of the physical and chemical properties of pesticides like **Dimethylvinphos** is governed by internationally recognized guidelines to ensure data consistency and reliability. The most commonly followed are the OECD Guidelines for the Testing of Chemicals.

### Melting Point/Melting Range (OECD Guideline 102)

This guideline describes several methods for determining the melting point of a substance. For a crystalline solid like **Dimethylvinphos**, the capillary tube method is commonly employed.

- Principle: A small, packed sample in a capillary tube is heated, and the temperature range from the first visible signs of melting to the complete disappearance of the solid phase is recorded.
- Apparatus: A melting point apparatus with a heating block or bath and a calibrated thermometer or temperature sensor.
- Procedure:
  - A small amount of the finely powdered technical grade **Dimethylvinphos** is packed into a capillary tube.
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated at a controlled rate.

- The temperatures at which melting begins and is complete are recorded to define the melting range.

## Boiling Point (OECD Guideline 103)

Given that **Dimethylvinphos** decomposes before boiling at atmospheric pressure, this property is typically determined under reduced pressure. The dynamic method is suitable for this purpose.

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding pressure. The dynamic method involves measuring the vapor pressure at different temperatures.
- Apparatus: A boiling point apparatus equipped for vacuum operation, a manometer, and a calibrated temperature sensor.
- Procedure:
  - The sample is placed in the apparatus, and the pressure is reduced to a known level (e.g., 0.05 Torr).
  - The sample is heated, and the temperature at which it boils is recorded.
  - This can be repeated at several different pressures to establish a vapor pressure-temperature relationship.

## Vapor Pressure (OECD Guideline 104)

This guideline outlines several methods for determining vapor pressure. For a compound with a low vapor pressure like **Dimethylvinphos**, the Knudsen effusion method is appropriate.

- Principle: The rate of mass loss of a substance effusing through a small orifice into a vacuum is measured at a constant temperature. The vapor pressure is calculated from this rate.
- Apparatus: A Knudsen effusion cell, a high-vacuum system, a microbalance, and a constant temperature bath.
- Procedure:

- The Knudsen cell is filled with the test substance.
- The cell is placed in a high-vacuum chamber maintained at a constant temperature.
- The rate of mass loss is determined by continuously monitoring the weight of the cell.
- The vapor pressure is calculated using the Knudsen equation.

## Water Solubility (OECD Guideline 105)

The shake-flask method is a common technique for determining the water solubility of substances.

- Principle: An excess amount of the test substance is equilibrated with water at a constant temperature. The concentration of the substance in the aqueous phase is then determined.
- Apparatus: A constant temperature shaker or bath, centrifuge, and an analytical instrument (e.g., HPLC or GC) for concentration measurement.
- Procedure:
  - An excess of technical grade **Dimethylvinphos** is added to a flask containing a known volume of water.
  - The flask is agitated in a constant temperature bath until equilibrium is reached (typically 24-48 hours).
  - The solution is centrifuged or filtered to remove undissolved solid.
  - The concentration of **Dimethylvinphos** in the clear aqueous phase is determined using a suitable analytical method.

## Partition Coefficient (n-octanol/water) (OECD Guideline 117)

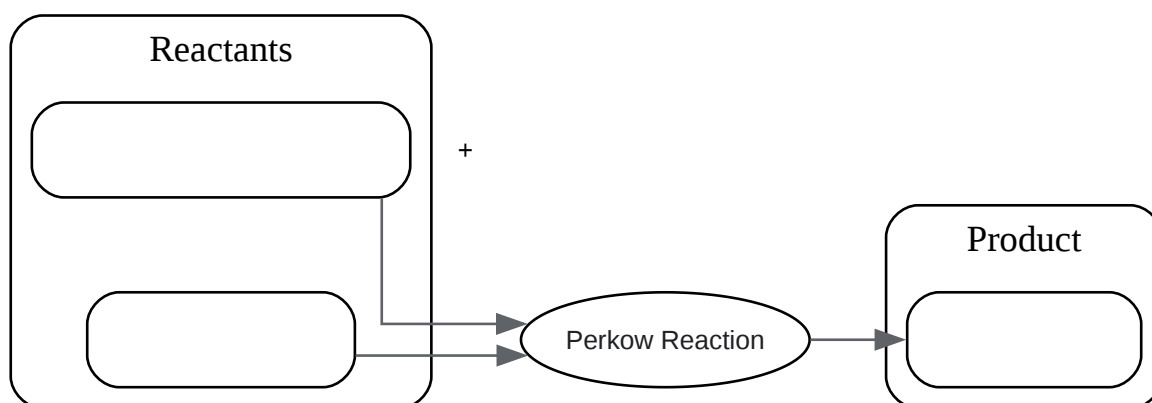
The High-Performance Liquid Chromatography (HPLC) method is a rapid and reliable technique for determining the octanol-water partition coefficient (Log P).

- Principle: The retention time of the test substance on a reverse-phase HPLC column is measured. The Log P is then calculated by comparing this retention time to that of a series of reference compounds with known Log P values.
- Apparatus: An HPLC system with a reverse-phase column (e.g., C18) and a suitable detector (e.g., UV).
- Procedure:
  - A calibration curve is generated by injecting a series of reference compounds with known Log P values and recording their retention times.
  - A solution of **Dimethylvinphos** is injected onto the same column under identical conditions.
  - The retention time of **Dimethylvinphos** is measured.
  - The Log P of **Dimethylvinphos** is determined by interpolation from the calibration curve.

## Mandatory Visualizations

### Synthesis of Dimethylvinphos

The synthesis of **Dimethylvinphos** typically involves the reaction of an appropriate chlorinated acetophenone with a trialkyl phosphite.



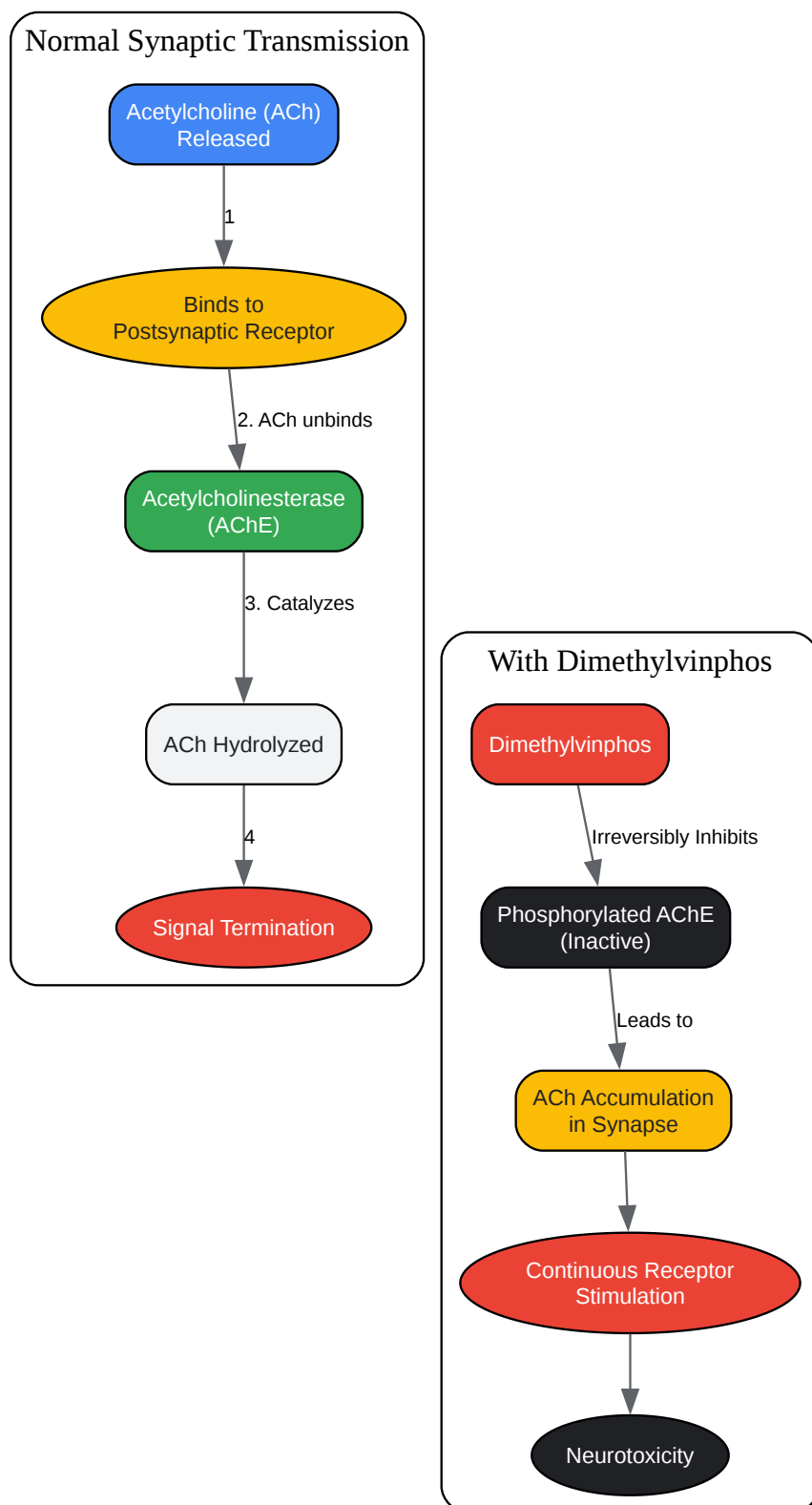
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Caption: Generalized synthesis scheme for **Dimethylvinphos** via the Perkow reaction.

## Mechanism of Action: Acetylcholinesterase Inhibition

As an organophosphate, **Dimethylvinphos** exerts its toxic effect by inhibiting the enzyme acetylcholinesterase (AChE).



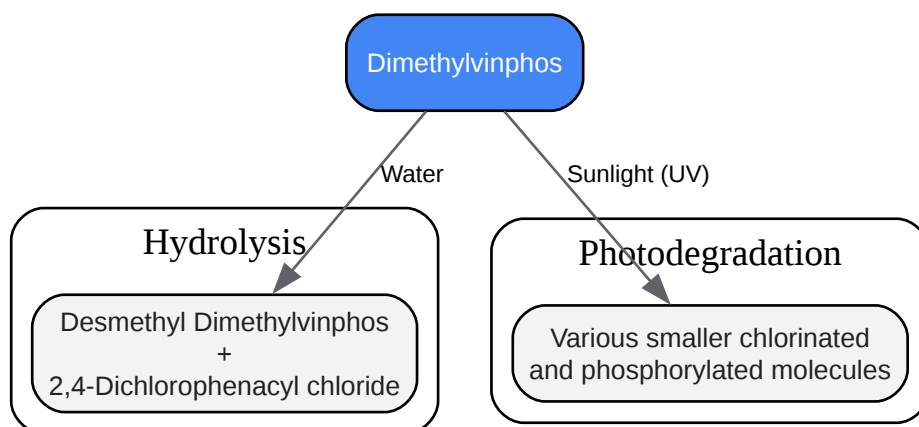


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Caption: Signaling pathway of acetylcholinesterase (AChE) inhibition by **Dimethylvinphos**.

## Degradation Pathways

**Dimethylvinphos** can degrade in the environment through processes like hydrolysis and photodegradation.

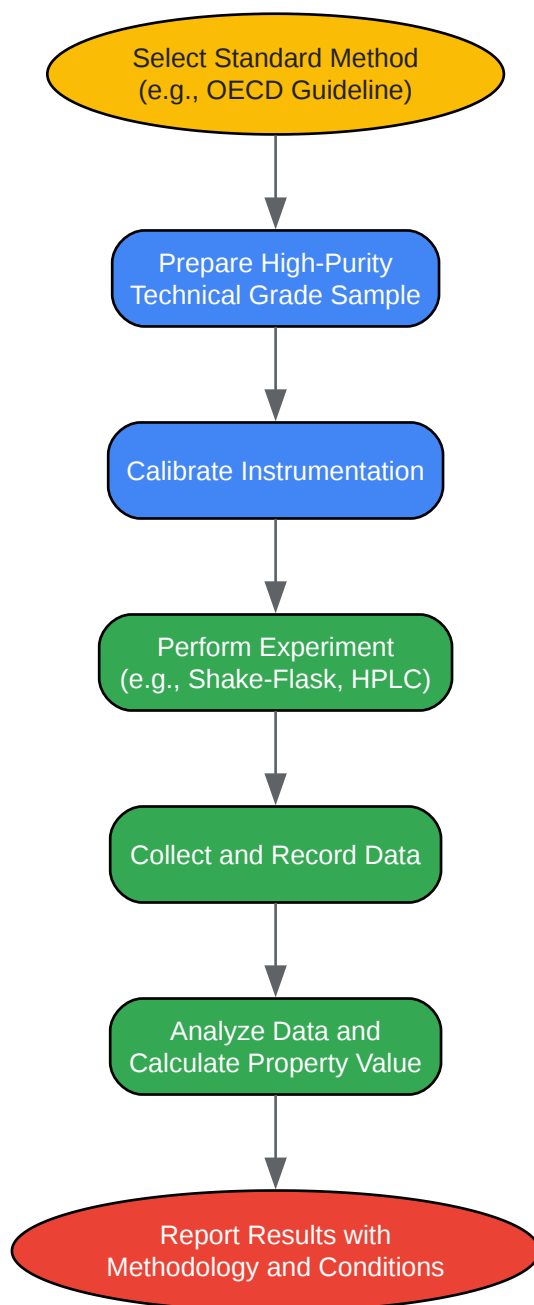


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Caption: Primary degradation pathways for **Dimethylvinphos** in the environment.

## Experimental Workflow for Physical Property Determination

The general workflow for determining a physical property of a technical grade chemical according to a standard guideline involves several key steps.



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Caption: General experimental workflow for determining physical properties of chemicals.

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- To cite this document: BenchChem. [Technical Guide: Physical and Chemical Properties of Technical Grade Dimethylvinphos]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214305#physical-and-chemical-properties-of-technical-grade-dimethylvinphos]

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